

# An In-Depth Technical Guide to Thallium(I) Nitrate

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## Compound of Interest

Compound Name: THALLIUM(I)NITRITE

Cat. No.: B1172598

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A Note on Nomenclature: This technical guide focuses on thallium(I) nitrate ( $\text{TlNO}_3$ ), CAS Number 10102-45-1. It is highly probable that the query for "thallium(I) nitrite" was a typographical error, as thallium(I) nitrate is a common, well-documented, and highly toxic compound used in research and various industrial applications. In contrast, information on thallium(I) nitrite is scarce in scientific literature, suggesting it is either extremely rare, unstable, or not a compound of significant scientific or industrial interest.

This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive data on the properties, synthesis, and toxicological mechanisms of thallium(I) nitrate.

## Chemical and Physical Properties

Thallium(I) nitrate is a colorless, crystalline solid that is highly soluble in water.<sup>[1][2]</sup> It is a potent oxidizing agent and poses a severe health risk due to its high toxicity.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of Thallium(I) Nitrate

| Property            | Value                          |
|---------------------|--------------------------------|
| CAS Number          | 10102-45-1[1]                  |
| Molecular Formula   | TlNO <sub>3</sub> [1]          |
| Molecular Weight    | 266.39 g/mol [1]               |
| Appearance          | Colorless crystalline solid[1] |
| Melting Point       | 206 °C (403 °F)[1]             |
| Boiling Point       | 430 °C (806 °F)[1]             |
| Density             | 5.55 g/cm <sup>3</sup> [1]     |
| Solubility in Water | 9.55 g/100 mL at 20 °C[3]      |

## Synthesis of Thallium(I) Nitrate

Thallium(I) nitrate can be synthesized through the reaction of thallium(I) compounds, such as thallium(I) hydroxide or thallium(I) carbonate, with nitric acid.[1]

## Experimental Protocol: Synthesis from Thallium(I) Hydroxide

This protocol outlines the laboratory-scale synthesis of thallium(I) nitrate from thallium(I) hydroxide.

Materials:

- Thallium(I) hydroxide (TlOH)
- Dilute Nitric Acid (HNO<sub>3</sub>)
- Distilled water
- Beakers
- Stirring rod

- Heating plate
- Crystallizing dish
- Litmus paper
- Desiccator

#### Procedure:

- In a well-ventilated fume hood, dissolve a known quantity of thallium(I) hydroxide in a minimal amount of distilled water in a beaker.
- While continuously stirring, slowly add dilute nitric acid dropwise to the thallium(I) hydroxide solution. This neutralization reaction may be slightly exothermic.
- Continue the addition of nitric acid until the solution is neutral, as indicated by litmus paper.
- Gently heat the resulting solution on a heating plate to concentrate it. Avoid boiling to dryness.
- Allow the concentrated solution to cool slowly in a crystallizing dish to promote the formation of thallium(I) nitrate crystals.
- Decant the mother liquor and wash the crystals with a small amount of cold distilled water.
- Dry the purified crystals in a desiccator.

## Toxicological Data

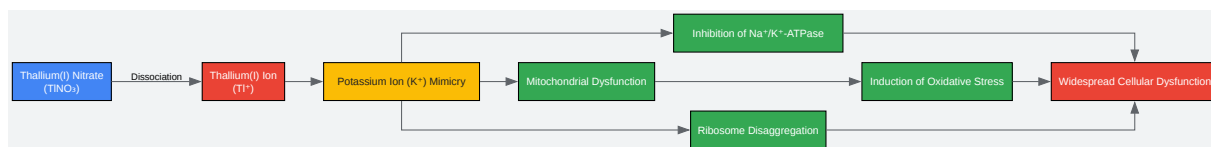
Thallium(I) nitrate is extremely toxic to humans and animals.<sup>[1]</sup> The primary routes of exposure are ingestion and skin absorption.<sup>[1]</sup> Its toxicity is due to the thallium(I) ion, which can substitute for potassium ions in various biological processes, leading to widespread cellular dysfunction.

Table 2: Toxicity of Thallium(I) Nitrate

| Parameter                                      | Value                               | Species | Route       |
|--|-------------------------------------|---------|-------------|
| LD <sub>50</sub> (Median Lethal Dose)          | 15 mg/kg                            | Mouse   | Oral[1]     |
| OSHA PEL (Permissible Exposure Limit)          | 0.1 mg/m <sup>3</sup> (as Thallium) | Human   | 8-hour TWA  |
| NIOSH REL (Recommended Exposure Limit)         | 0.1 mg/m <sup>3</sup> (as Thallium) | Human   | 10-hour TWA |
| ACGIH TLV (Threshold Limit Value)              | 0.1 mg/m <sup>3</sup> (as Thallium) | Human   | 8-hour TWA  |
| IDLH (Immediately Dangerous to Life or Health) | 15 mg/m <sup>3</sup> (as Thallium)  | Human   |             |

## Mechanisms of Toxicity

The toxicity of thallium(I) nitrate is multifaceted, primarily stemming from the ability of the thallium(I) ion ( $Tl^+$ ) to mimic the potassium ion ( $K^+$ ) due to their similar ionic radii. This allows  $Tl^+$  to disrupt numerous essential potassium-dependent cellular processes. The key mechanisms of thallium toxicity are illustrated in the diagram below.



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Caption: Mechanisms of Thallium(I) Nitrate Toxicity.

The diagram above illustrates the primary mechanisms of thallium(I) nitrate toxicity. Following exposure, thallium(I) nitrate dissociates to release the highly toxic thallium(I) ion ( $Tl^+$ ). Due to its similarity to the potassium ion ( $K^+$ ),  $Tl^+$  can disrupt numerous potassium-dependent cellular processes. This includes the inhibition of crucial enzymes like  $Na^+/K^+$ -ATPase, which is vital for maintaining cellular membrane potential.  $Tl^+$  also leads to mitochondrial dysfunction, which in turn induces oxidative stress. Furthermore, it can cause the disaggregation of ribosomes, impairing protein synthesis. Collectively, these disruptions lead to widespread cellular dysfunction, accounting for the severe and multi-organ toxicity observed in thallium poisoning.

## Applications in Research and Industry

Despite its extreme toxicity, thallium(I) nitrate has niche applications in scientific research and certain industries.

- **Organic Synthesis:** It is used as a reagent in various organic reactions.
- **Analytical Chemistry:** It serves as an analytical reagent.
- **Materials Science:** Thallium(I) nitrate is a precursor for the synthesis of other thallium compounds used in the manufacturing of high-refractive-index glass and other specialized optical materials.

## Safety and Handling

Due to its high toxicity, thallium(I) nitrate must be handled with extreme caution.

- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from combustible materials.
- **Disposal:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.

This technical guide provides a summary of the key information regarding thallium(I) nitrate. Researchers and professionals are advised to consult comprehensive safety data sheets

(SDS) and relevant scientific literature before handling this compound.

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## References

- 1. Thallium(I) nitrate - Wikipedia [en.wikipedia.org]
- 2. CAS 10102-45-1: Thallium(I) nitrate | CymitQuimica [cymitquimica.com]
- 3. Thallous nitrate | TINO3 | CID 24937 - PubChem [pubchem.ncbi.nlm.nih.gov]
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